

Quantitative Data Summary of Anti-fibrotic Effects

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Compound Focus: Omipalisib

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The table below summarizes key quantitative findings from pre-clinical and clinical studies demonstrating **Omipalisib**'s efficacy in reducing collagen synthesis.

Experimental Model	Key Collagen/Fibrosis Biomarkers Measured	Observed Effect of Omipalisib	Dosing/Concentration
In Vitro: Prolonged "Scar-in-a-Jar" [1] [2]	PRO-C1 (Type I Collagen), PRO-C3 (Type III), PRO-C6 (Type VI), FBN-C (Fibronectin)	Concentration-dependent reduction of all elevated biomarkers [1] [2]	0.1 - 10 μ M
Ex Vivo: Human IPF Lung Slices [3] [4]	Collagen synthesis (measured by PRO-C1 ELISA)	Reduced collagen synthesis [3] [4]	Information not specified in sources
In Vivo: Human Phase 1 Trial (IPF patients) [3] [4]	Lung 18 F-FDG uptake (marker of metabolic activity in fibrotic areas)	Exposure-dependent reduction in glucose uptake in fibrotic lung regions [3] [4]	0.25 mg, 1 mg, and 2 mg (twice daily for 8 days)

Detailed Experimental Protocols

For researchers looking to replicate or understand these validation studies, here are the core methodologies employed.

Prolonged "Scar-in-a-Jar" In Vitro Assay [1] [2]

This assay is designed to mimic the dense extracellular matrix environment and model fibrogenesis *in vitro*.

- **Cell Culture:** Primary human lung fibroblasts from healthy donors.
- **Culture Conditions:**
 - **Crowding Agent:** Culture medium is supplemented with Ficoll to create a macromolecular crowded environment, which accelerates and improves the fidelity of collagen deposition and processing [2].
 - **Stimulation:** Cells are stimulated with TGF- β 1 (1 ng/mL) to induce differentiation into myofibroblasts and drive ECM production [2].
 - **Duration:** The assay is prolonged for 12 days to allow for robust ECM synthesis and correct collagen processing [1] [2].
- **Treatment:** Test compounds (**Omipalisib**, Nintedanib, Pirfenidone) are added concurrently with TGF- β 1 stimulation.
- **Outcome Measurement:** ECM synthesis is quantified over time (days 4, 8, 12) using specific ELISAs that target neo-epitopes on the pro-peptides of newly synthesized collagen types (PRO-C1, PRO-C3, PRO-C6) and fibronectin (FBN-C) in cell supernatants [1] [2].

Phase 1 Clinical Trial in IPF Patients [3]

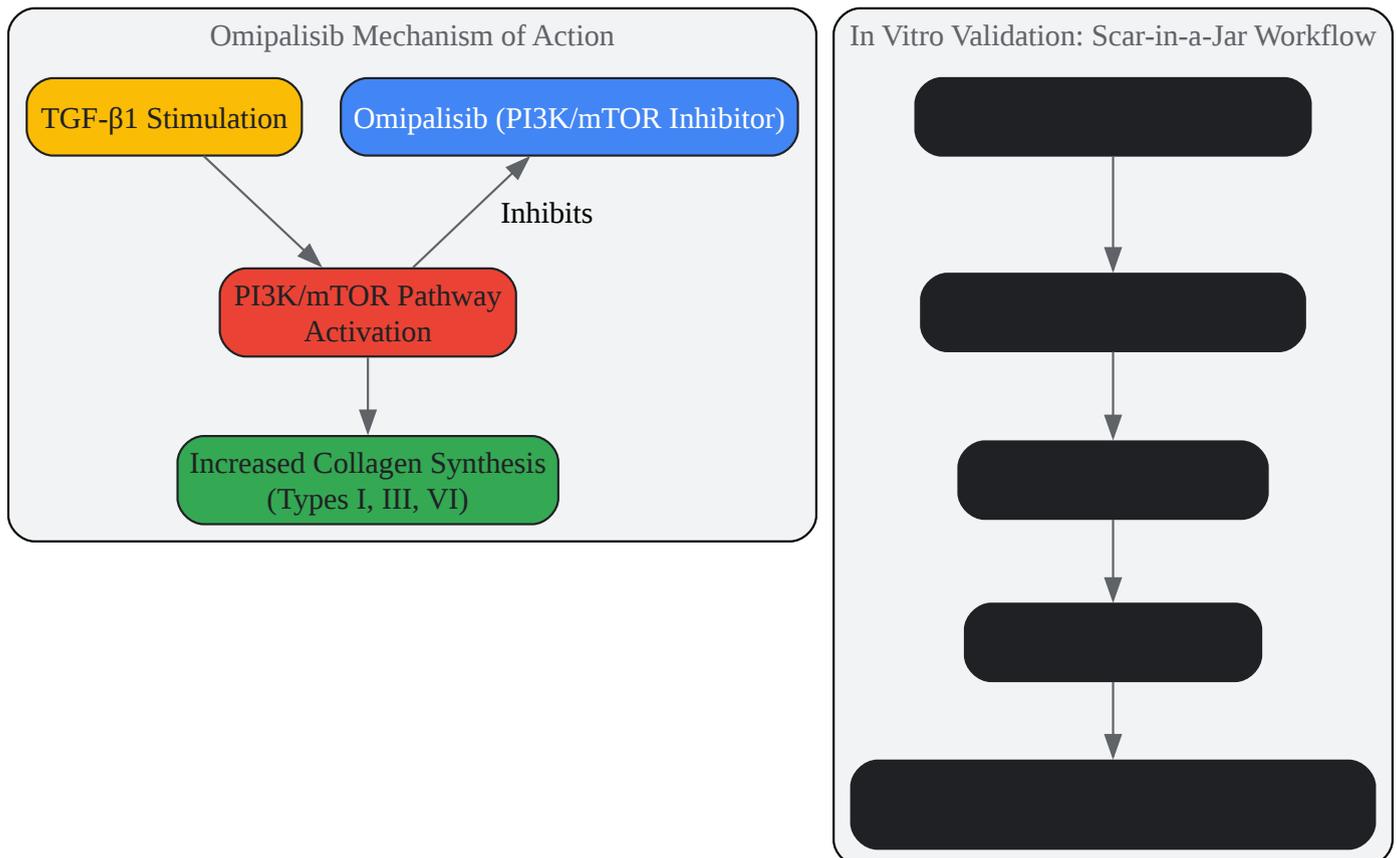
This experimental medicine study was designed to confirm target engagement and pharmacodynamic activity in humans.

- **Study Design:** A randomized, placebo-controlled, double-blind, repeat dose escalation study (NCT01725139) [3].
- **Participants:** 17 subjects with IPF [3].
- **Dosing:** **Omipalisib** was administered orally at 0.25 mg, 1 mg, and 2 mg twice daily for 7-10 days [3].
- **Key Pharmacodynamic Assessments:**
 - **Bronchoalveolar Lavage (BAL):** BAL cells were analyzed for target engagement by measuring the inhibition of phosphorylation of AKT (pAKT) and the ratio of PIP3/PIP2, confirming PI3K/mTOR pathway suppression in the lung [3].

- **¹⁸F-FDG PET/CT Imaging:** Scans were performed pre- and post-dosing to measure glucose metabolism in fibrotic lung areas. A reduction in uptake signals a decrease in metabolic activity of fibrotic tissue, serving as a pharmacodynamic biomarker of **Omipalisib**'s activity [3] [4].

Mechanism of Action: Targeting the PI3K/mTOR Pathway

Omipalisib exerts its anti-fibrotic and collagen-suppressing effects by dually inhibiting a central pro-fibrotic signaling pathway. The following diagram illustrates this mechanism and the experimental workflow from the "Scar-in-a-Jar" assay.



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Key Conclusions for Researchers

- **Validated Efficacy: Omipalisib** has demonstrated a consistent, concentration-dependent ability to reduce the synthesis of multiple collagen types (I, III, and VI) in robust, disease-relevant *in vitro* models of fibrosis [1] [2].
- **Confirmed Target Engagement:** The Phase 1 trial in IPF patients is critical as it moves beyond *in vitro* data, proving that orally dosed **Omipalisib** successfully engages the PI3K/mTOR target not only systemically but directly in the human lung [3] [4].
- **Favorable Comparison:** In the "Scar-in-a-Jar" model, **Omipalisib** showed a broad suppressive effect on TGF- β 1-induced biomarkers, performing comparably to or, in the case of α -SMA suppression, more broadly than the approved therapy Pirfenidone [1] [2].

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